

# Technical Guide: Benzyl 3-formylpyrrolidine-1-carboxylate (CAS: 276872-86-7)

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## Compound of Interest

**Compound Name:** Benzyl 3-formylpyrrolidine-1-carboxylate

**Cat. No.:** B1275099

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## Introduction

**Benzyl 3-formylpyrrolidine-1-carboxylate**, with CAS number 276872-86-7, is a valuable chiral building block in organic synthesis and medicinal chemistry. The pyrrolidine scaffold is a privileged structure found in numerous natural products and pharmaceuticals. This compound's utility stems from its bifunctional nature: a formyl group at the 3-position that serves as a versatile handle for carbon-carbon bond formation and other transformations, and a benzyloxycarbonyl (Cbz) protected nitrogen that allows for controlled manipulation of the pyrrolidine ring. This guide provides a comprehensive overview of its synthesis, key reactions, and physicochemical properties.

## Physicochemical and Spectroscopic Data

While experimentally determined physical properties such as melting and boiling points are not consistently reported in the literature, a summary of its key chemical identifiers and predicted spectroscopic data is provided below.

| Property          | Value   |
|-------------------|---|
| CAS Number        | 276872-86-7   |
| Molecular Formula | C <sub>13</sub> H <sub>15</sub> NO <sub>3</sub> <a href="#">[1]</a> |
| Molecular Weight  | 233.26 g/mol <a href="#">[1]</a>                                    |
| Monoisotopic Mass | 233.1052 u <a href="#">[1]</a>                                      |

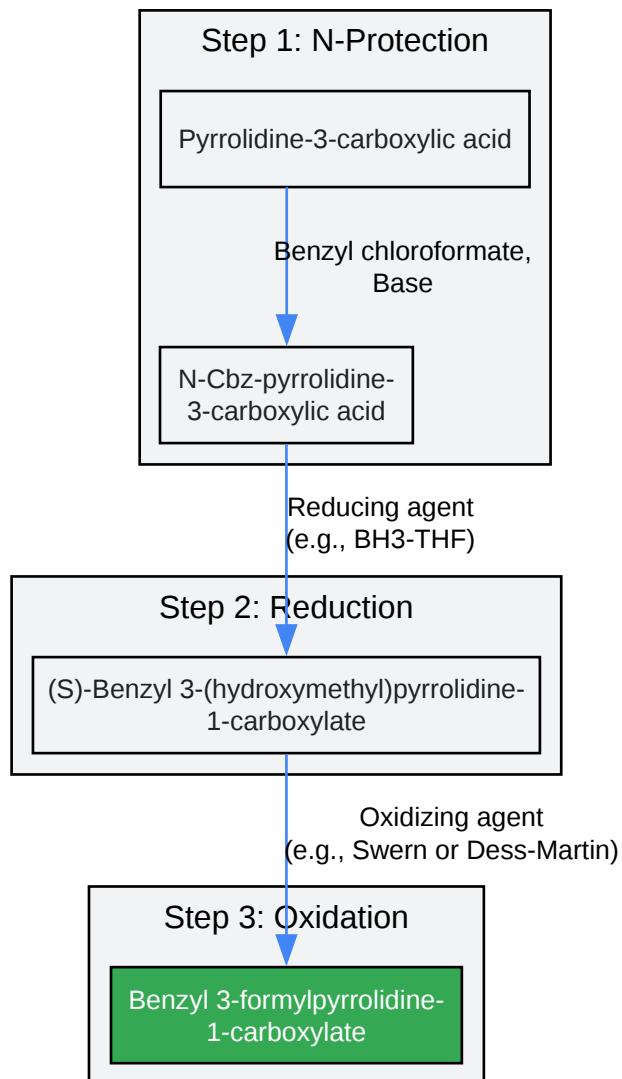
Table 2: Predicted Spectroscopic Data

| Spectroscopy        | Characteristic Peaks   |
|---------------------|--|
| <sup>1</sup> H NMR  | ~9.6 ppm (s, 1H, CHO), ~7.3 ppm (m, 5H, Ar-H),<br>~5.1 ppm (s, 2H, OCH <sub>2</sub> Ph) <a href="#">[1]</a>      |
| <sup>13</sup> C NMR | >195 ppm (CHO), ~155 ppm (N-COO), 127-136<br>ppm (Ar-C), ~67 ppm (OCH <sub>2</sub> ) <a href="#">[1]</a>         |
| IR Spectroscopy     | ~1720-1740 cm <sup>-1</sup> (C=O, aldehyde), ~1690-1710<br>cm <sup>-1</sup> (C=O, carbamate) <a href="#">[1]</a> |

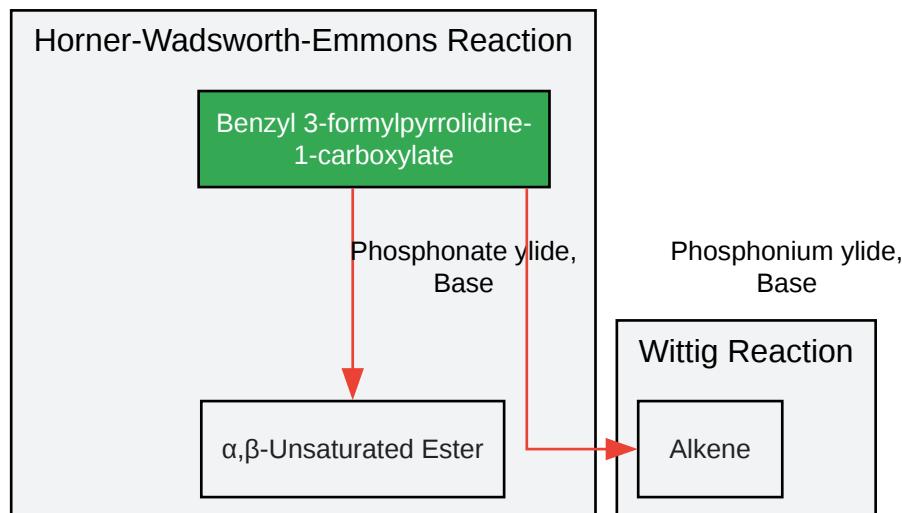
## Synthesis of Benzyl 3-formylpyrrolidine-1-carboxylate

The synthesis of **Benzyl 3-formylpyrrolidine-1-carboxylate** is typically achieved through a three-step sequence starting from pyrrolidine-3-carboxylic acid. The general synthetic workflow is outlined below.

## Synthesis of Benzyl 3-formylpyrrolidine-1-carboxylate



## Key Reactions of Benzyl 3-formylpyrrolidine-1-carboxylate

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## References

- 1. Benzyl 3-formylpyrrolidine-1-carboxylate | 276872-86-7 | Benchchem [benchchem.com]
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